

Basic Properties and Synthesis of Oxalyl Fluoride

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Compound Focus: Oxalyl fluoride

CAS No.: 359-40-0

Cat. No.: S702263

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The following table summarizes the key identifiers and physical properties of **oxalyl fluoride** as found in the search results [1].

Property	Value
Preferred IUPAC Name	Oxalyl difluoride
Chemical Formula	$C_2F_2O_2$
Molar Mass	94.017 g/mol
Melting Point	-3 °C (270 K)
Boiling Point	26.6 °C (299.8 K)
Common Preparation Method	Reaction of sodium fluoride with oxalyl chloride [1].

Conformational Stability and Structural Insights

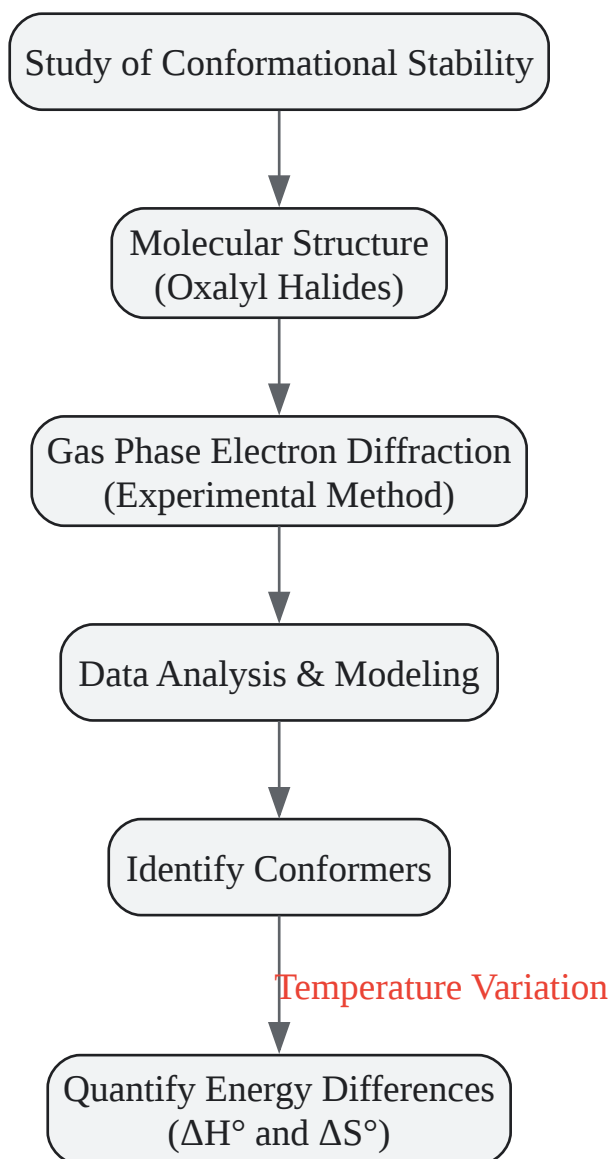
A key aspect of a molecule's stability is its conformational behavior. Research indicates that **oxalyl fluoride** exists in an equilibrium between two periplanar forms: **anti** ($\phi = 180^\circ$) and **syn** conformers [2] [3].

Studies on the related molecule **oxalyl chloride fluoride** provide deeper insight into the torsional properties that influence stability. This molecule was found to exist as a mixture of **anti** and **gauche** ($\phi \approx 60^\circ$) conformers [2] [3]. The energy difference between these conformers was quantified as follows [2] [3]:

Parameter	Value
Standard Enthalpy (ΔH°)	2.5 (± 1.2) kcal/mol
Standard Entropy (ΔS°)	-6.5 (± 3.3) cal/(mol·K)

The positive ΔH° value indicates that the transition from the *anti* to the *gauche* form is endothermic, meaning the *anti* form is more stable at lower temperatures [2] [3].

This diagram illustrates the relationship between molecular structure and the experimental method used to study its stability:



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Application Context Implying Thermal Stability

While direct thermal decomposition data is unavailable, one investigated application provides an indirect indication of **oxalyl fluoride**'s stability. The compound has been studied for use in **plasma etching of dielectrics** as a potential replacement for gases with high global warming potential [1]. This suggests that **oxalyl fluoride** is stable enough to be handled and used in controlled industrial processes.

Avenues for Further Research

Based on the available information, here are suggested paths to deepen your understanding of **oxalyl fluoride**'s thermal properties:

- **Experimental Studies:** The most direct approach would involve techniques like **Thermogravimetric Analysis (TGA)** and **Differential Scanning Calorimetry (DSC)** to measure decomposition onset temperatures and enthalpies.
- **Computational Chemistry:** High-level theoretical calculations could predict the energy barrier for decomposition and identify potential degradation pathways.
- **Expand Literature Review:** A focused search on scientific databases for "**oxalyl fluoride** thermal decomposition" or "kinetics of **oxalyl fluoride**" may yield more specialized studies not captured in this search.

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References

1. - Wikipedia Oxalyl fluoride [en.wikipedia.org]
2. Structure and torsional properties of oxalyl chloride fluoride in the gas... [pubmed.ncbi.nlm.nih.gov]
3. Top 3 papers published in the topic of in 2011 Oxalyl fluoride [scispace.com]

To cite this document: Smolecule. [Basic Properties and Synthesis of Oxalyl Fluoride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b702263#thermal-stability-of-oxalyl-fluoride>]

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